

# trifluridine comparative effectiveness metastatic colorectal cancer

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Trifluridine

CAS No.: 70-00-8

Cat. No.: S545855

Get Quote

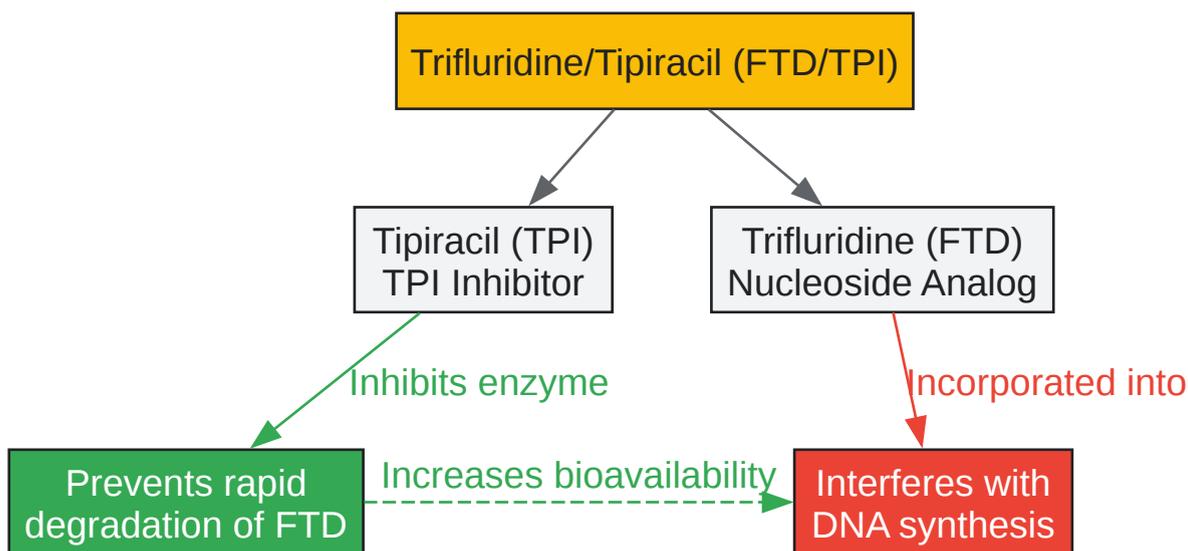
## Efficacy & Safety Comparison of Refractory mCRC Treatments

Treatment Regimen	Median Overall Survival (OS)	Median Progression-Free Survival (PFS)	Disease Control Rate (DCR)	Common Grade ≥3 Adverse Events
FTD/TPI + Bevacizumab [1] [2] [3]	10.8 months [2] [3]	5.6 months [2] [3]	59.6% [1]	Neutropenia, anemia, nausea [3]
FTD/TPI (Monotherapy) [4] [3] [5]	6.9 - 7.1 months [4] [3]	2.4 - 2.5 months [4] [3]	25.4% [1]	Neutropenia (38%), anemia (18%), febrile neutropenia (4%) [3]
Fruquintinib [6] [2]	7.4 months (in more heavily pre-treated pts) [2]	Information Missing	Higher than FTD/TPI monotherapy [6]	Higher incidence of ≥3AEs vs. FTD/TPI [6]
Regorafenib [6] [5]	7 months [5]	1.77 months [5]	Information Missing	Asthenia (70%), diarrhea, hand-foot

Treatment Regimen	Median Overall Survival (OS)	Median Progression-Free Survival (PFS)	Disease Control Rate (DCR)	Common Grade $\geq 3$ Adverse Events
				syndrome, mucositis [5]
Best Supportive Care (BSC) [4] [3]	5.3 months [3]	1.7 months [3]	Information Missing	Information Missing

## Mechanism of Action: How Trifluridine/Tipiracil Works

**Trifluridine**/tipiracil is an oral antineoplastic agent with a unique dual mechanism that distinguishes it from other fluoropyrimidines [3]. The diagram below illustrates how its two components work synergistically.



Click to download full resolution via product page

- **Trifluridine (FTD)**: The primary cytotoxic component. It is a thymidine-based nucleoside analog that is **incorporated directly into DNA** during the S-phase of the cell cycle. This incorporation causes **DNA dysfunction and ultimately leads to tumor cell death** [3].
- **Tipiracil (TPI)**: A pharmacologic enhancer that acts as a potent inhibitor of thymidine phosphorylase. This enzyme is responsible for the rapid degradation of **trifluridine** in the body. By inhibiting it, tipiracil **significantly increases the bioavailability and half-life of trifluridine**, allowing for sustained cytotoxic concentrations in the plasma [3].

## Key Clinical Trial Protocols and Data

The efficacy data in the summary table is derived from several pivotal clinical trials. Here is a detailed look at their methodologies and key findings.

### SUNLIGHT Trial (NCT04737187)

This phase 3 trial led to the approval of FTD/TPI + bevacizumab and established it as a standard of care.

- **Objective:** To compare the efficacy of FTD/TPI plus bevacizumab versus FTD/TPI alone in refractory mCRC [3].
- **Population:** 492 patients with mCRC refractory to standard chemotherapies (fluoropyrimidine, oxaliplatin, irinotecan) and anti-VEGF therapy. 93% had received only up to two prior lines of therapy [1] [3].
- **Intervention:** FTD/TPI (35 mg/m<sup>2</sup> orally twice daily on days 1-5 and 8-12 of a 28-day cycle) plus bevacizumab (5 mg/kg IV on days 1 and 15) [1] [3].
- **Comparator:** FTD/TPI monotherapy [3].
- **Primary Endpoints:** Overall Survival (OS) and Progression-Free Survival (PFS) [3].
- **Key Findings:** The combination significantly improved OS (10.8 vs. 7.5 months; HR=0.61) and PFS (5.6 vs. 2.4 months; HR=0.44). It also delayed the time to worsening of ECOG performance status [2] [3].

### RECOURSE Trial (NCT01607957)

This was the pivotal phase 3 trial that led to the initial approval of FTD/TPI monotherapy.

- **Objective:** To evaluate the efficacy of FTD/TPI versus placebo in patients with treatment-refractory mCRC [3].
- **Population:** 800 patients who had progressed on all standard therapies [3].
- **Intervention:** FTD/TPI monotherapy.
- **Comparator:** Placebo plus best supportive care [3].
- **Primary Endpoint:** Overall Survival [3].
- **Key Findings:** FTD/TPI significantly improved OS (7.1 vs. 5.3 months; HR=0.68) and PFS (2.0 vs. 1.7 months; HR=0.48) compared to placebo [3].

### TALLISUR Trial

This phase 4 study provided prospective real-world evidence and quality-of-life data.

- **Objective:** To assess health-related quality of life (HRQoL), efficacy, and safety of FTD/TPI in a real-world setting [4].
- **Population:** 185 patients in Germany with pre-treated mCRC who chose to receive FTD/TPI [4].
- **Intervention:** FTD/TPI monotherapy.
- **Assessments:** HRQoL was measured using the EORTC QLQ-C30 questionnaire. Tumor assessments followed RECIST 1.1 [4].
- **Key Findings:** Treatment with FTD/TPI was associated with **maintained quality of life**, a median OS of 6.9 months, and a median PFS of 2.5 months [4].

## Key Considerations for Researchers

- **Treatment Sequencing:** Expert commentary suggests that based on the superior OS (10.8 months) from the SUNLIGHT trial, **FTD/TPI plus bevacizumab is often preferred in the third-line setting**. Fruquintinib, with a median OS of 7.4 months demonstrated in a more heavily pre-treated (often fourth-line) population, may be a subsequent option [2].
- **Safety and Tolerability:** While the combination of FTD/TPI and bevacizumab has a manageable safety profile, it is associated with **myelosuppression**. The most common clinically relevant adverse events are neutropenia and anemia. Active management, including dose delays, reductions, and the use of granulocyte-colony stimulating factors (G-CSF), is often required [3]. In comparative studies, FTD/TPI has shown a different toxicity profile from regorafenib, which is more associated with asthenia, hand-foot syndrome, and mucositis [5].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Real-World Comparison of Trifluridine–Tipiracil with or ... [pmc.ncbi.nlm.nih.gov]
2. Reviewing Available Data to Decide Sequence of CRC ... [targetedonc.com]
3. Lonsurf (trifluridine/tipiracil) 2025 Updates: Uses in Cancer, ... [oncodaily.com]
4. Efficacy, safety and quality-of-life data from patients with ... [pubmed.ncbi.nlm.nih.gov]

5. 5PSQ-058 Comparative effectiveness of regorafenib ... [pmc.ncbi.nlm.nih.gov]

6. a systematic review and network meta-analysis [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [trifluridine comparative effectiveness metastatic colorectal cancer].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b545855#trifluridine-comparative-effectiveness-metastatic-colorectal-cancer>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)